

Physical properties like melting point and boiling point of 1,2,3-Trimethoxybenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,3-Trimethoxybenzene

Cat. No.: B147658

[Get Quote](#)

A Technical Guide to the Physical Properties of 1,2,3-Trimethoxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **1,2,3-Trimethoxybenzene**, a significant compound in various chemical and pharmaceutical research domains. The following sections detail its key physical constants, the experimental methodologies for their determination, and a visualization of its synthesis process.

Core Physical Properties

1,2,3-Trimethoxybenzene, also known as pyrogallol trimethyl ether, is a polyether that presents as a white to off-white crystalline powder at room temperature.^[1] Its physical characteristics are crucial for its handling, application in synthesis, and formulation in drug development.

Quantitative Data Summary

The key physical properties of **1,2,3-Trimethoxybenzene** are summarized in the table below for easy reference and comparison. These values represent a consensus from various chemical suppliers and databases.

Physical Property	Value	Units
Melting Point	43 - 47	°C
Boiling Point	241	°C
Density	1.112	g/mL at 25 °C
Molecular Weight	168.19	g/mol
Molecular Formula	C ₉ H ₁₂ O ₃	-

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is fundamental to chemical characterization. The following are detailed methodologies for measuring the melting and boiling points of organic compounds like **1,2,3-Trimethoxybenzene**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. This property is a key indicator of purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (optional, for pulverizing crystals)

Procedure:

- **Sample Preparation:** A small amount of the crystalline **1,2,3-Trimethoxybenzene** is placed on a clean, dry surface. The open end of a capillary tube is pressed into the sample, and the tube is tapped gently to pack the solid into the sealed end. The sample height in the capillary should be approximately 1-2 mm.^{[2][3]}
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.^[4] A thermometer is positioned to accurately measure the temperature of the block.
- **Heating and Observation:** The apparatus is heated slowly, typically at a rate of 1-2 °C per minute as the expected melting point is approached.^{[4][5]}
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has liquefied (the end of the melting range).^{[4][6]} For a pure compound, this range should be narrow (0.5-1.0 °C).^[4]

Boiling Point Determination (Microscale Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with heating oil or an aluminum block)
- Rubber band or thread

Procedure:

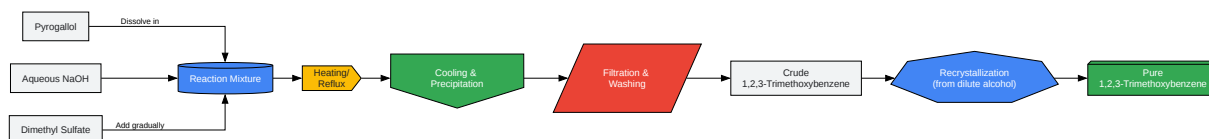
- **Sample Preparation:** A few drops of the liquid sample (if **1,2,3-Trimethoxybenzene** is melted) are placed into a small test tube. A capillary tube, sealed at one end, is placed

inverted (open end down) into the test tube.[1][7]

- Apparatus Setup: The test tube is attached to a thermometer using a rubber band or thread, ensuring the sample is at the same level as the thermometer bulb.[1] This assembly is then immersed in a heating bath.[1]
- Heating and Observation: The heating bath is heated gently. As the temperature rises, air trapped in the capillary tube will bubble out. The temperature is noted when a rapid and continuous stream of bubbles emerges from the capillary tube.[7]
- Data Recording: The heat source is then removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube.[8] This procedure should be repeated to ensure accuracy.[1]

Synthesis Workflow

While various methods exist for the synthesis of **1,2,3-Trimethoxybenzene**, a common laboratory and industrial approach involves the methylation of pyrogallol. The following diagram illustrates a typical workflow for this synthesis.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **1,2,3-Trimethoxybenzene** from pyrogallol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmacyinfoline.com [pharmacyinfoline.com]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. byjus.com [byjus.com]
- 4. chem.ucalgary.ca [chem.ucalgary.ca]
- 5. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 6. pennwest.edu [pennwest.edu]
- 7. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Physical properties like melting point and boiling point of 1,2,3-Trimethoxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147658#physical-properties-like-melting-point-and-boiling-point-of-1-2-3-trimethoxybenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com